

Methacycline hydrochloride relative standard deviation 0.7%

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Compound Focus: Methacycline Hydrochloride

CAS No.: 3963-95-9

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RSD Data for Methacycline Hydrochloride

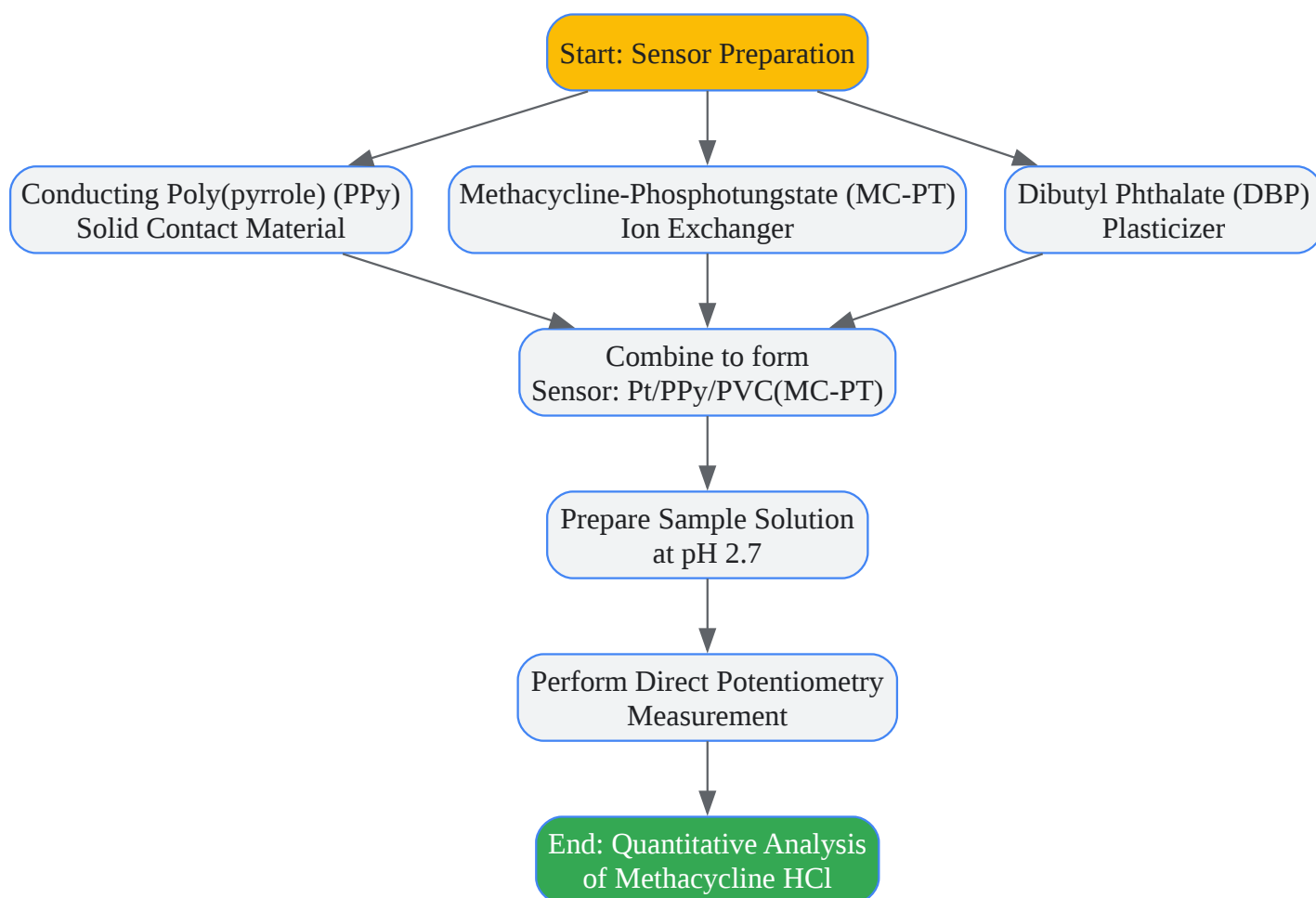
The following table summarizes the quantitative data from a study that developed a potentiometric sensor for analyzing **Methacycline hydrochloride** [1] [2]:

Parameter	Value
Analyte	Methacycline Hydrochloride
Analytical Method	Direct Potentiometry using an Internal Solid Contact Sensor
Reported RSD	0.7% (n=4)
Average Recovery	100.1%
Linear Concentration Range	6.4×10^{-6} M to 3.0×10^{-3} M
Detection Limit	4.4×10^{-6} M

This RSD of 0.7% indicates **high precision** and repeatability for this specific analytical method, suggesting the sensor produces very consistent results for the quantitative analysis of **Methacycline hydrochloride** in tablets [1] [2].

Experimental Protocol

The research employed a direct potentiometry method, which is an electrochemical technique used to determine the concentration of an ion in a solution. Below is a workflow of the sensor preparation and measurement process:



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The experimental procedure can be summarized as follows [1] [2]:

- **Sensor Construction:** The sensor was built with a platinum (Pt) base, using conducting poly(pyrrole) (PPy) as a solid contact material. The active component was a methacycline-phosphotungstate (MC-

PT) ion exchanger embedded in a polyvinyl chloride (PVC) matrix, with dibutyl phthalate (DBP) acting as a plasticizer.

- **Measurement Conditions:** The determination of **Methacycline hydrochloride** was carried out under optimized conditions of **pH 2.7**.
- **Performance:** The sensor demonstrated a fast response time of less than 5 seconds and was successfully applied to the analysis of the drug in tablet formulations.

Interpretation and Comparison Context

- **Significance of a Low RSD:** An RSD of 0.7% is considered very low in analytical chemistry, indicating that the measurement system is highly precise and reliable for this application [3].
- **Acknowledging the Data Gap:** The search results do not contain RSD data for **Methacycline hydrochloride** using other common methods (like HPLC) or comparative RSD values for other tetracycline antibiotics. Therefore, a comprehensive performance comparison with other alternatives cannot be provided.

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References

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